

# chemical reactivity and stability of 2,4-Dihydroxy-3-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dihydroxy-3-methylbenzaldehyde

Cat. No.: B052013

[Get Quote](#)

An In-depth Technical Guide to the Chemical Reactivity and Stability of **2,4-Dihydroxy-3-methylbenzaldehyde**

## Introduction

**2,4-Dihydroxy-3-methylbenzaldehyde**, also known as 4-Formyl-2-methylresorcinol, is an aromatic aldehyde that serves as a crucial intermediate in the synthesis of a wide range of chemical compounds.<sup>[1]</sup> Its structure, incorporating a reactive aldehyde group and two phenolic hydroxyl groups on a benzene ring, makes it a versatile building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> The presence of the methyl group at the 3-position influences the molecule's steric and electronic properties, differentiating it from the more common 2,4-dihydroxybenzaldehyde ( $\beta$ -resorcyaldehyde).<sup>[1][2]</sup>

This technical guide provides a comprehensive overview of the chemical properties, reactivity, and stability of **2,4-Dihydroxy-3-methylbenzaldehyde**. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and workflow visualizations to support its application in the laboratory.

## Chemical and Physical Properties

**2,4-Dihydroxy-3-methylbenzaldehyde** is typically an off-white crystalline powder.<sup>[3]</sup> Its core physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	2,4-dihydroxy-3-methylbenzaldehyde	[4]
Synonyms	4-Formyl-2-methylresorcinol, 3-Methyl-β-resorcylaldehyde	[3][5]
CAS Number	6248-20-0	[4]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[4]
Molecular Weight	152.15 g/mol	[4][6]
Melting Point	150 °C	[5]
Boiling Point	345.7 °C at 760 mmHg	[3][5]
Density	1.331 g/cm <sup>3</sup>	[3]
Flash Point	177.1 °C	[3]

Table 1: Physical and Chemical Properties of **2,4-Dihydroxy-3-methylbenzaldehyde**.

## Chemical Synthesis

The synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde** is most commonly achieved through the formylation of 2-methylresorcinol. The Vilsmeier-Haack reaction is a widely cited and effective method for this transformation.[5][7][8]

### Vilsmeier-Haack Reaction

This reaction involves the formylation of an electron-rich aromatic ring, such as 2-methylresorcinol, using a Vilsmeier reagent. The Vilsmeier reagent is typically formed in situ from a substituted amide like N,N-dimethylformamide (DMF) and an acid chloride such as phosphorus oxychloride (POCl<sub>3</sub>). [8] The electrophilic Vilsmeier reagent attacks the aromatic ring, followed by hydrolysis to yield the aldehyde.[8]

Starting Material	Reagents	Solvent	Reaction Time	Yield	Reference(s)
2-Methylresorcinol	1. DMF, POCl <sub>3</sub> 2. H <sub>2</sub> O	Ethyl Acetate	2 hours	79.9%	[5][7]

Table 2: Summary of Vilsmeier-Haack Synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde**.

Caption: Vilsmeier-Haack synthesis workflow for **2,4-Dihydroxy-3-methylbenzaldehyde**.

## Chemical Reactivity

The reactivity of **2,4-Dihydroxy-3-methylbenzaldehyde** is dominated by its three functional groups: the aldehyde and the two hydroxyl groups. The hydroxyl groups, particularly the one at the 4-position, activate the aromatic ring, making it susceptible to further electrophilic substitution.

## Aldehyde Group Reactions: Knoevenagel Condensation

The aldehyde group readily undergoes condensation reactions with active methylene compounds. A prominent example is the Knoevenagel condensation, which is used to synthesize coumarin derivatives.[9] For instance, the reaction with malononitrile in the presence of a base yields 7-hydroxy-3-carboxycoumarin, an important scaffold in drug discovery.[9]

Active Methylene Cmpd.	Catalyst/Solvent	Reaction Time	Yield	M.P. of Product (°C)	Reference(s)
Malononitrile	NaHCO <sub>3</sub> / Water	4.5 hours	85%	248-250	[9]

Table 3: Quantitative Data for Knoevenagel Condensation with 2,4-Dihydroxybenzaldehyde\*.

Note: Data is for the parent compound 2,4-dihydroxybenzaldehyde, but the protocol is analogous for the 3-methyl derivative.

Caption: Experimental workflow for Knoevenagel condensation.[9]

## Hydroxyl Group Reactions: Regioselective Alkylation

The phenolic hydroxyl groups can be alkylated to form ethers. Due to electronic and steric factors, the hydroxyl group at the 4-position is more nucleophilic and less sterically hindered than the one at the 2-position. This allows for regioselective alkylation at the 4-position under controlled conditions. Using a mild base like cesium bicarbonate ( $\text{CsHCO}_3$ ) in acetonitrile has been shown to be effective for mono-alkylation, minimizing the formation of di-alkylated byproducts.[10] This regioselectivity is crucial for synthesizing 4-alkoxy-2-hydroxybenzaldehyde derivatives, which are valuable precursors for pharmaceuticals and functional materials.[10]

## Chemical Stability and Storage

### Storage Conditions

For optimal stability, **2,4-Dihydroxy-3-methylbenzaldehyde** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[3] It should be kept away from incompatible materials and foodstuff containers.[3]

## Degradation

Specific quantitative studies on the degradation of **2,4-Dihydroxy-3-methylbenzaldehyde** under various conditions (e.g., exposure to light, varying pH, or high temperatures) are not extensively documented in the reviewed literature. Phenolic aldehydes can be susceptible to oxidation, especially under basic conditions or upon exposure to air and light over prolonged periods. The presence of two hydroxyl groups may increase this susceptibility. Further stability studies are recommended to fully characterize its degradation profile.

## Safety and Toxicology

**2,4-Dihydroxy-3-methylbenzaldehyde** is associated with several hazards. It is crucial to handle this chemical with appropriate safety precautions in a laboratory setting.

Hazard Class	GHS Code	Description	Reference(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[4][11]
Skin Irritation	H315	Causes skin irritation	[3][4][11]
Eye Irritation	H319	Causes serious eye irritation	[3][4][11]
STOT, Single Exposure	H335	May cause respiratory irritation	[3][4][11]

Table 4: GHS Hazard Classification for **2,4-Dihydroxy-3-methylbenzaldehyde**.

## Handling Precautions

- Ventilation: Handle in a well-ventilated place or under a chemical fume hood to avoid breathing dust.[3]
- Personal Protective Equipment (PPE): Wear safety goggles with side-shields, chemical-resistant gloves, and protective clothing.[3]
- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[3]

## Appendices: Experimental Protocols

### Protocol: Synthesis via Vilsmeier-Haack Reaction[5][7]

Materials:

- 2-Methylresorcinol (5.0 g, 40.3 mmol)
- N,N-Dimethylformamide (DMF) (6.2 mL, 80.65 mmol)
- Phosphorus oxychloride ( $\text{POCl}_3$ ) (8.1 mL, 88.61 mmol)
- Ethyl acetate
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

- Silica gel for column chromatography

#### Procedure:

- In a round-bottom flask under a nitrogen atmosphere, mix N,N-dimethylformamide (6.2 mL) and phosphorus oxychloride (8.1 mL) at 0-5 °C. Allow the mixture to stir.
- Slowly add a solution of 2-methylresorcinol (5.0 g) in ethyl acetate (100 mL) to the flask while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Pour the reaction mixture into chilled water to hydrolyze the intermediate.
- Extract the aqueous layer with ethyl acetate. Combine the organic phases.
- Dry the combined organic phase over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography to obtain **2,4-Dihydroxy-3-methylbenzaldehyde**.

## Protocol: Knoevenagel Condensation with Malononitrile[9]

#### Materials:

- 2,4-Dihydroxybenzaldehyde\* (1.38 g, 10 mmol)
- Malononitrile (0.80 g, 12.5 mmol)
- 0.05 M Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (50 mL)
- 1 M Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (20 mL)
- Concentrated Hydrochloric acid (HCl)

- Deionized water

Procedure:

- In a 100 mL round-bottom flask, combine 2,4-dihydroxybenzaldehyde (1.38 g) and malononitrile (0.80 g).
- Add 50 mL of 0.05 M aqueous  $\text{NaHCO}_3$  solution.
- Stir the mixture vigorously at room temperature for 1.5 hours.
- Add 1.25 mL of concentrated HCl to the mixture.
- Heat the mixture to 90°C and stir for 1 hour.
- Cool the mixture, then add 20 mL of 1 M aqueous  $\text{NaHCO}_3$  solution.
- Heat the mixture again to 90°C and stir for 2 hours.
- Cool the final solution to room temperature and, while stirring, acidify to a pH of 2.0 with concentrated HCl.
- Place the flask in an ice bath (0-5°C) to facilitate precipitation.
- Collect the precipitate by vacuum filtration and dry the solid to obtain the crude product.
- The product can be further purified by recrystallization.

\*Protocol is for 2,4-dihydroxybenzaldehyde and serves as a representative method.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,4-Dihydroxy-3-methylbenzaldehyde | Research Chemical [benchchem.com]
- 2. 2,4-Dihydroxybenzaldehyde - Wikipedia [en.wikipedia.org]
- 3. echemi.com [echemi.com]
- 4. 2,4-Dihydroxy-3-methylbenzaldehyde | C<sub>8</sub>H<sub>8</sub>O<sub>3</sub> | CID 80395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. GSRS [precision.fda.gov]
- 7. 2,4-Dihydroxy-3-methylbenzaldehyde | 6248-20-0 [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. Regioselective alkylation of 2,4-dihydroxybenzaldehydes and 2,4-dihydroxyacetophenones - PMC [pmc.ncbi.nlm.nih.gov]
- 11. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [chemical reactivity and stability of 2,4-Dihydroxy-3-methylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052013#chemical-reactivity-and-stability-of-2-4-dihydroxy-3-methylbenzaldehyde]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)